

A Comparative Analysis of Dinitroaniline-Based Herbicides for Weed Management

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Compound of Interest

Compound Name: 2,6-Dinitroaniline

Cat. No.: B188716

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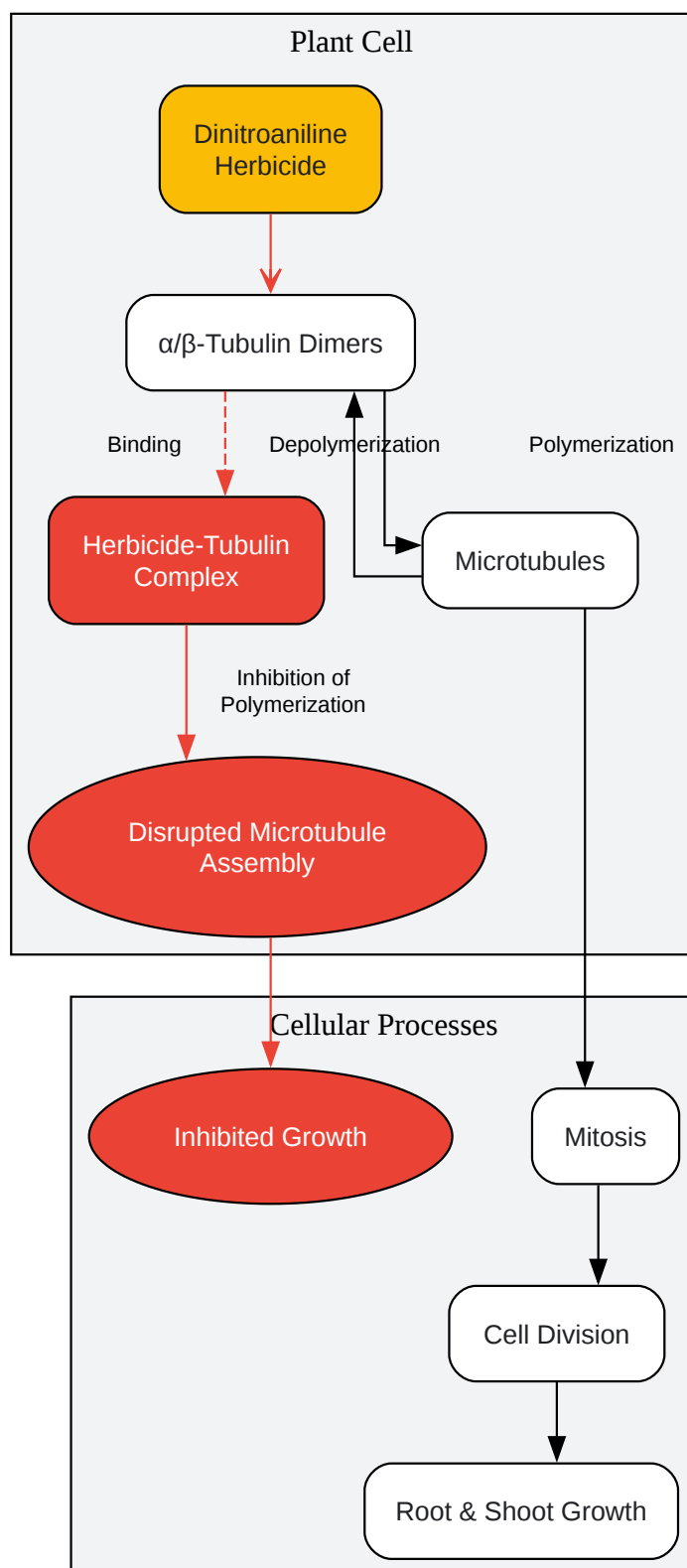
For Researchers, Scientists, and Drug Development Professionals

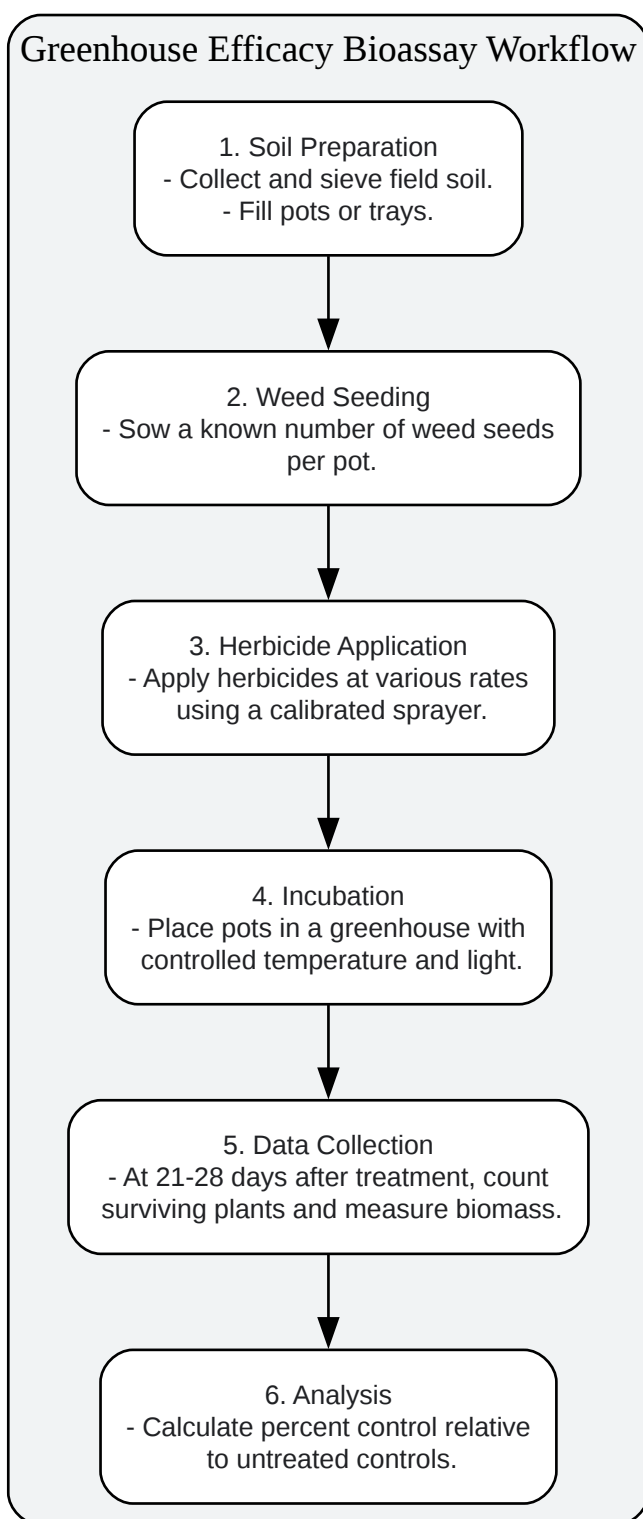
Dinitroaniline herbicides have been a cornerstone of pre-emergence weed control strategies for decades, valued for their efficacy against annual grasses and certain broadleaf weeds. This guide provides a comparative study of three prominent dinitroaniline herbicides: trifluralin, pendimethalin, and ethalfluralin. The following sections detail their mechanism of action, comparative performance based on available experimental data, and the methodologies used in these evaluations.

Mechanism of Action: Disrupting Cell Division

Dinitroaniline herbicides act by inhibiting microtubule formation in plant cells.^[1] Microtubules are essential components of the cytoskeleton, playing a crucial role in cell division (mitosis), cell wall formation, and overall cell structure. These herbicides bind to tubulin, the protein subunit of microtubules, preventing their polymerization into functional microtubules.^[1] This disruption of microtubule dynamics leads to a failure of chromosome segregation during mitosis, ultimately inhibiting root and shoot growth of susceptible weeds.^[2]

The following diagram illustrates the signaling pathway disrupted by dinitroaniline herbicides.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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